

In-Depth Technical Guide: Solubility of 2'-Hydroxyacetophenone

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Compound of Interest

Compound Name: 2'-Hydroxyacetophenone

Cat. No.: B146814

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **2'-Hydroxyacetophenone** (2-HAP), a key building block in the synthesis of various pharmaceutical compounds. Understanding its solubility in different solvents is critical for optimizing reaction conditions, purification processes, and formulation development.

Core Topic: 2'-Hydroxyacetophenone Solubility

2'-Hydroxyacetophenone (CAS: 118-93-4), also known as o-acetylphenol, is an organic intermediate widely used in the pharmaceutical industry. Its molecular structure, featuring both a hydroxyl and an acetyl group on an aromatic ring, dictates its solubility characteristics, rendering it soluble in a range of organic solvents and slightly soluble in water.

Quantitative Solubility Data

Precise, temperature-dependent solubility data for **2'-Hydroxyacetophenone** is not extensively available in publicly accessible literature. However, some key data points have been reported.

Table 1: Reported Solubility of **2'-Hydroxyacetophenone**

| Solvent | Solubility | Temperature (°C) | Citation |
|---------------------------|------------------|------------------|----------|
| Dimethyl Sulfoxide (DMSO) | ~20 mg/mL | Not Specified | |
| Dimethylformamide (DMF) | ~16 mg/mL | Not Specified | |
| Ethanol | ~11 mg/mL | Not Specified | |
| Water | 7571 mg/L | 25 | |
| Water | Slightly soluble | Not Specified | |
| Ethanol | Miscible | Not Specified | |
| Chloroform | Slightly soluble | | |
| Methanol | Slightly soluble | | |
| Fat | Soluble | Not Specified | |
| Ether | Soluble | | |

To provide a more comprehensive understanding of how the solubility of a hydroxyacetophenone isomer can behave across different solvents and temperatures, the following table presents data for the structurally related compound, m-Hydroxyacetophenone (m-HAP). This data is presented for illustrative purposes and should not be directly substituted for **2'-Hydroxyacetophenone**. The study from which this data is derived utilized a gravimetric method to determine solubility.

Table 2: Solubility of m-Hydroxyacetophenone in Various Solvents at Different Temperatures (for comparative purposes)

| Solvent | Temperature (K) | Mole Fraction (x10 ³) |
|----------|-----------------|-----------------------------------|
| Methanol | 289.15 | 335.8 |
| | 295.15 | 389.2 |
| | 301.15 | 448.5 |
| | 307.15 | 515.2 |
| | 313.15 | 589.8 |
| | 319.15 | 673.1 |
| | 325.15 | 766.2 |
| Ethanol | 289.15 | 245.7 |
| | 295.15 | 289.6 |
| | 301.15 | 339.8 |
| | 307.15 | 396.9 |
| | 313.15 | 461.5 |
| | 319.15 | 534.1 |
| | 325.15 | 615.3 |
| Water | 289.15 | 8.95 |
| | 295.15 | 10.82 |
| | 301.15 | 13.05 |
| | 307.15 | 15.69 |
| | 313.15 | 18.81 |
| | 319.15 | 22.49 |
| | 325.15 | 26.83 |

Experimental Protocols

The determination of solubility is a fundamental experimental procedure in chemical and pharmaceutical sciences. The "shake-flask" method is a widely accepted and robust technique for determining the equilibrium solubility of a solid compound in a given solvent.

Shake-Flask Method for Solubility Determination

Objective: To determine the equilibrium solubility of **2'-Hydroxyacetophenone** in a specific solvent at a controlled temperature.

Materials:

- **2'-Hydroxyacetophenone** (solid)
- Solvent of interest
- Temperature-controlled orbital shaker or water bath
- Sealed vials or flasks
- Centrifuge
- Syringe filters (e.g., 0.45 μm PTFE)
- High-Performance Liquid Chromatography (HPLC) system with a suitable detector (e.g., UV-Vis)
- Volumetric flasks and pipettes
- Analytical balance

Procedure:

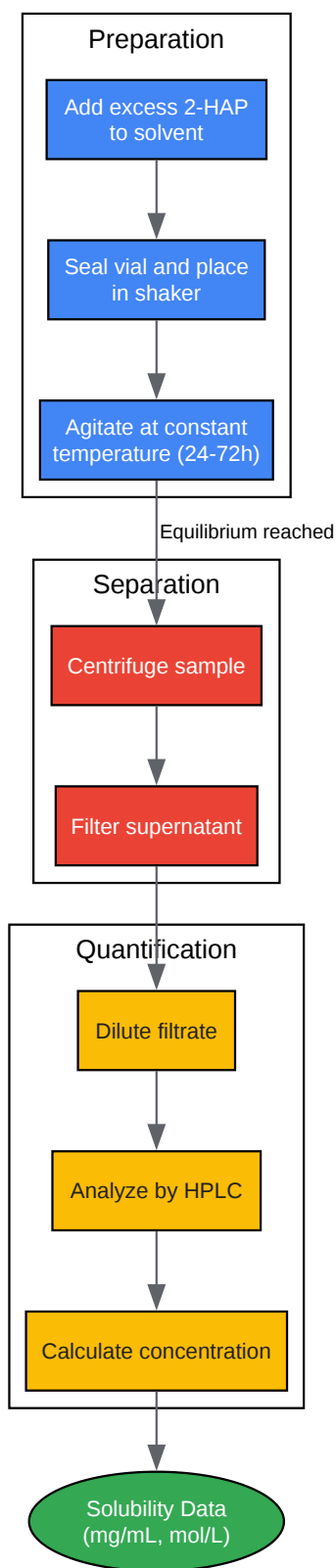
- Preparation of a Saturated Solution:
 - Add an excess amount of solid **2'-Hydroxyacetophenone** to a known volume of the solvent in a sealed vial. The presence of undissolved solid is crucial to ensure equilibrium is reached.

- Place the vial in a temperature-controlled shaker and agitate for a sufficient period (typically 24-72 hours) to allow the system to reach equilibrium. The temperature should be maintained at the desired value (e.g., 25 °C, 37 °C).
- Phase Separation:
 - After the equilibration period, remove the vial from the shaker.
 - Separate the undissolved solid from the saturated solution. This is typically achieved by centrifugation followed by careful filtration of the supernatant through a syringe filter. It is important to avoid any temperature changes during this step that could affect the solubility.
- Quantification of Solute:
 - Accurately dilute a known volume of the clear, saturated filtrate with a suitable solvent to a concentration within the linear range of the analytical method.
 - Analyze the diluted sample using a validated HPLC method to determine the concentration of **2'-Hydroxyacetophenone**.
 - Prepare a calibration curve using standard solutions of **2'-Hydroxyacetophenone** of known concentrations.
 - Calculate the concentration of **2'-Hydroxyacetophenone** in the original saturated solution based on the dilution factor and the calibration curve.
- Data Reporting:
 - Express the solubility in appropriate units, such as mg/mL, g/L, or molarity (mol/L), and specify the temperature at which the measurement was performed.

Visualizations

Experimental Workflow for Solubility Determination

The following diagram illustrates the key steps in the shake-flask method for determining the solubility of **2'-Hydroxyacetophenone**.



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Caption: Workflow for determining solubility via the shake-flask method.

Logical Relationships in Drug Synthesis

2'-Hydroxyacetophenone serves as a crucial starting material in the synthesis of various pharmaceuticals. A notable example is its use in the production of the antiarrhythmic drug, Propafenone. The following diagram illustrates a simplified synthetic pathway.

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